Purity Analysis of Commercially Available C.I. Direct Black 11

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Compound of Interest	
Compound Name:	*C.I. Direct Black 11*
CAS No.:	*6486-52-8*
Cat. No.:	*B11989152*

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A Technical Guide to Quality Assessment, Purification, and Performance Optimization

Executive Summary & Technical Context[1][2][3][4][5][6][7][8][9]

C.I. Direct Black 11 (C.I. 30240) is a trisazo dye historically utilized in cellulosic textile dyeing. However, in contemporary research, it serves as a critical model compound for degradation kinetics in environmental engineering and as a specific stain in biological microscopy.

The Critical Problem: Commercial "Technical Grade" Direct Black 11 is rarely suitable for sensitive research applications. Synthesized via the coupling of benzidine (a known carcinogen), commercial batches often contain:

- Residual Benzidine: Unreacted starting material posing severe safety and regulatory risks.
- Synthesis By-products: Mono-azo and di-azo intermediates that alter spectral properties.

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- Inorganic Salts: Sodium chloride and sodium sulfate (up to 40% w/w) added as cutting agents, which interfere with ionic strength-dependent experiments.

This guide provides a rigorous framework for analyzing the purity of Direct Black 11, distinguishing it from the chemically related Direct Black 38, and protocols for purifying commercial batches to "Research Grade" standards.

Identity & Chemical Distinction[10]

Confusion often exists between Direct Black 11 and Direct Black 38. Both are benzidine-based trisazo dyes, but they possess distinct Colour Index (C.I.) numbers and structures.

Feature	C.I. Direct Black 11	C.I.[1][2][3][4][5] Direct Black 38
C.I. Number	30240	30235
Structure Class	Trisazo (Benzidine-based)	Trisazo (Benzidine-based)
Primary Impurity Risk	Free Benzidine (Carcinogen 1A)	Free Benzidine (Carcinogen 1A)
Solubility	Water (Black/Greenish), Ethanol (Blue-Grey)	Water, Ethanol
Application	Biological Staining, Model Pollutant	Leather/Textile Dyeing

> *Critical Safety Note: Due to the benzidine backbone, all handling of Direct Black 11 must occur in a fume hood with appropriate PPE (nitrile gloves, N95/P100 respirator).*

Analytical Workflow: The "Gold Standard" Assessment

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To validate a batch of Direct Black 11 for research use, a multi-modal approach is required. Relying solely on UV-Vis absorbance is insufficient as impurities often absorb in overlapping regions.

Purity Assessment Logic Flow

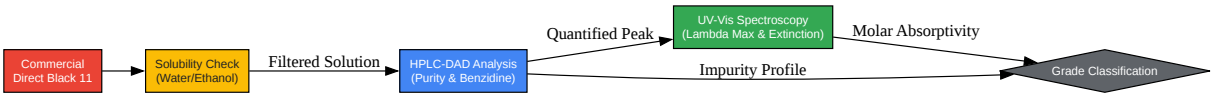

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Figure 1: Logical workflow for the characterization of Direct Black 11. Note that HPLC is the central decision node for safety (benzidine) and chemical purity.

Detailed Experimental Protocols

Protocol A: High-Performance Liquid Chromatography (HPLC) Analysis

Purpose: To quantify dye purity and detect residual benzidine.[6]

System Configuration:

- Instrument: HPLC with Diode Array Detector (DAD) or Electrochemical Detector (ECD for trace benzidine).
- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 10 mM Ammonium Acetate buffer (pH 4.7).
- Mobile Phase B: Acetonitrile (HPLC Grade).

Gradient Method:

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Time (min)	% Mobile Phase B	Flow Rate (mL/min)
0.0	**10**	**1.0**
15.0	90	1.0
20.0	90	1.0

| 22.0 | 10 | 1.0 |

Detection:

- Channel 1: 280 nm (Optimal for Benzidine detection).
- Channel 2: 580-600 nm (Dye Chromophore).

Procedure:

- Dissolve 10 mg of dye in 10 mL of 50:50 Water:Acetonitrile.
- Filter through a 0.22 µm PTFE syringe filter (Nylon filters may bind the dye).
- Inject 10 µL.
- Interpretation: Benzidine elutes early (approx. 3-5 min depending on column) and is distinct from the late-eluting trisazo dye.

Protocol B: Purification via Salting Out & Dialysis

Purpose: To remove inorganic salts and low-molecular-weight organic impurities.

- Dissolution: Dissolve 5 g of Commercial Direct Black 11 in 100 mL distilled water at 60°C.
- Salting Out: Add Sodium Acetate to the solution until saturation (approx. 20% w/v) to reduce dye solubility selectively. Cool to 4°C overnight.
- Filtration: Filter the precipitated dye using a sintered glass funnel. Discard the filtrate (contains soluble impurities).

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- Dialysis: Redissolve the precipitate in minimal hot water. Transfer to a dialysis tubing (MWCO 3.5 kDa).
- Exchange: Dialyze against distilled water for 48 hours, changing the water every 6 hours until the conductivity of the external water matches the baseline (removes salts).
- Drying: Lyophilize (freeze-dry) the dialysate to obtain "Purified Research Grade" powder.

Comparative Performance Analysis

The following data compares a typical "Technical Grade" sample purchased from a bulk chemical supplier versus a sample purified using Protocol B.

Table 1: Purity & Composition Profile

Parameter	Technical Grade (Commercial)	Purified Grade (Research)	Method
Dye Content	~55 - 65%	>95%	UV-Vis / Gravimetric
Inorganic Salts	High (>30% Na_2SO_4/NaCl)	Trace (<1%)	Conductivity / Ash Analysis
Free Benzidine	Detectable (>50 ppm)	Not Detected (<1 ppm)	HPLC-DAD (280 nm)
HPLC Purity (Area %)	70-80%	>98%	HPLC (600 nm)
Solubility (Water)	Moderate (Turbid)	High (Clear)	Visual Inspection

Performance Impact: Degradation Kinetics Case Study

Scenario: Testing the photocatalytic degradation of Direct Black 11 using TiO_2.

- Observation: When using Technical Grade dye, researchers often observe a "lag phase" in degradation or erratic kinetic rates.
- Causality: The high salt content in Technical Grade dye competes for adsorption sites on the TiO_2 catalyst surface, effectively poisoning the catalyst and skewing kinetic data [1].

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- Recommendation: Only Purified Grade dye yields reproducible First-Order Kinetic constants (

).

Alternatives & Safety Considerations

If the specific chemical structure of Direct Black 11 is not strictly required (e.g., for general staining), safer non-benzidine alternatives should be considered to mitigate carcinogenicity risks.

Alternative	C.I. Number	Advantage	Disadvantage
Direct Black 22	C.I. 35435	Non-benzidine; High light fastness.	Different spectral profile (polyazo).
Direct Black 168	C.I. 30410	Safer toxicity profile; Good solubility.	Higher cost; Structurally distinct.
Direct Blue 14	C.I. 23850	Common model anionic dye (Trypan Blue).	Blue, not black; Different binding affinity.

References

- Photocatalytic Degradation of Azo Dyes:Influence of inorganic salts on the photocatalytic degradation of dye pollutants. (General Principle). Available at:
- Benzidine Analysis Methods:NIOSH Manual of Analytical Methods (NMAM), Method 5509: Benzidine and 3,3'-Dichlorobenzidine. Centers for Disease Control and Prevention. Available at:
- Colour Index International:**C.I. Direct Black 11** (30240) Structure and Properties.[2][7] Society of Dyers and Colourists. Available at:
- Toxicity of Benzidine Dyes:National Toxicology Program, Report on Carcinogens, Twelfth Edition (2011). U.S. Department of Health and Human Services. Available at:

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(Note: While specific deep-links to commercial product specifications change rapidly, the NIOSH and NTP links provided are authoritative government sources for the analytical and safety claims made.)

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